

Difenzoquat: A Technical Guide to its History, Development, and Herbicidal Action

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Compound of Interest

Compound Name: *Difenzoquat*

Cat. No.: *B1210283*

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An In-depth Technical Guide for Researchers, Scientists, and Agrochemical Development Professionals

Executive Summary

Difenzoquat is a selective, post-emergence herbicide primarily utilized for the control of wild oats (*Avena fatua*) in cereal crops, specifically wheat and barley. First registered in the United States in 1975, it was developed by the American Cyanamid Company. Chemically, **difenzoquat** is a quaternary ammonium compound, specifically a 1,2-dimethyl-3,5-diphenyl-1H-pyrazolium salt, most commonly formulated as **difenzoquat** methyl sulfate. Its mode of action is characterized by the rapid disruption and destruction of plant cell membranes, leading to necrosis of sensitive species. This guide provides a comprehensive overview of the history, development, physicochemical properties, mode of action, and relevant experimental methodologies associated with **difenzoquat**.

History and Development

The development of **difenzoquat** emerged from the extensive herbicide discovery programs of the mid-20th century. The American Cyanamid Company, a significant player in the agrochemical industry, was instrumental in its creation and commercialization.

- 1907: American Cyanamid Company is founded, initially focusing on fertilizers.

- Mid-20th Century: The company expands its portfolio to include a wide range of agricultural chemicals, including herbicides.
- Early 1970s: Discovery and initial synthesis of the 1,2-dimethyl-3,5-diphenyl-1H-pyrazolium molecule and identification of its potent herbicidal activity against wild oats.
- 1975: **Difenzoquat** is first registered for use as a herbicide in the United States.
- Post-1975: Marketed under various trade names, including AVENGE® and Finaven, it becomes an important tool for wild oat management in wheat and barley cultivation.
- 1994: American Cyanamid merges with American Home Products, which later becomes Wyeth. The agrochemical portfolio, including **difenzoquat**, eventually becomes part of BASF's holdings.
- 1995: BASF temporarily removes AVENGE® from the market, later reintroducing it, highlighting its continued utility, particularly for managing herbicide resistance.



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Caption: A timeline of the key milestones in the history and development of **difenzoquat**.

Chemical and Physical Properties

Difenzoquat is a cationic herbicide, and it is the 1,2-dimethyl-3,5-diphenyl-1H-pyrazolium cation that is responsible for its biological activity. It is typically formulated as a methyl sulfate salt.

Property	Value	Reference(s)
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